

Ordering Nitazoxanide-d4 with a Certificate of Analysis: A Guide for Researchers

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Compound of Interest

Compound Name: Nitazoxanide-d4

Cat. No.: B1139437

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For researchers, scientists, and drug development professionals, obtaining high-purity, well-characterized compounds is paramount for generating reliable and reproducible data. This guide provides detailed application notes and protocols for ordering **Nitazoxanide-d4**, a deuterated analog of the broad-spectrum antimicrobial agent Nitazoxanide, complete with a Certificate of Analysis (CoA).

Nitazoxanide-d4 serves as a valuable internal standard in quantitative bioanalytical assays, such as those employing liquid chromatography-mass spectrometry (LC-MS), for the accurate determination of Nitazoxanide concentrations in biological matrices. Its use helps to correct for variability during sample preparation and analysis.

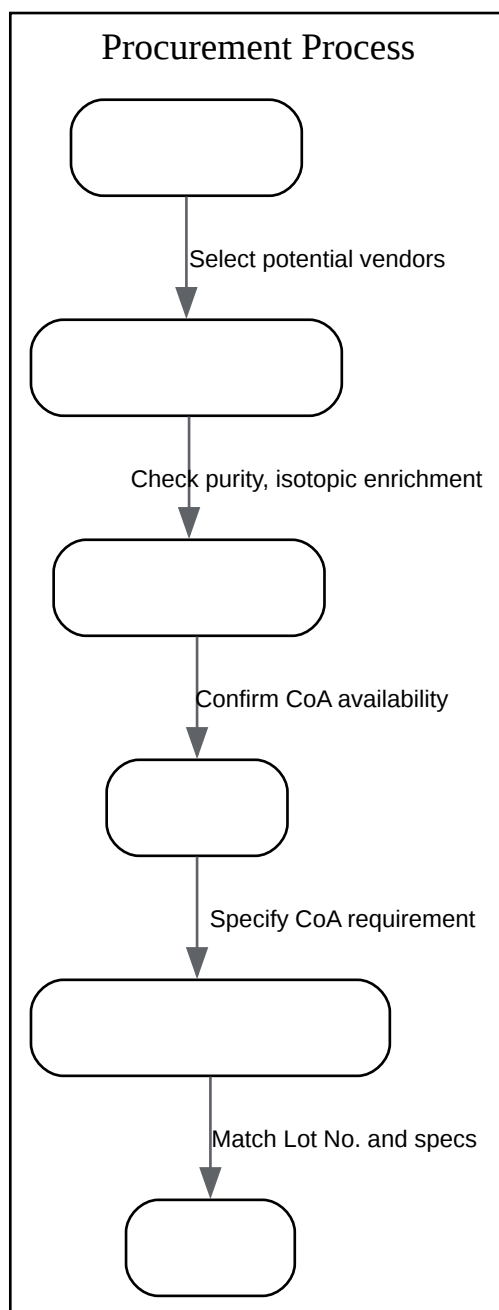
Locating and Ordering Nitazoxanide-d4

Several reputable chemical suppliers specialize in providing isotopically labeled compounds for research purposes. When ordering **Nitazoxanide-d4**, it is crucial to select a supplier that can provide a comprehensive Certificate of Analysis (CoA). The CoA is a formal document that verifies the identity, purity, and quality of the product.

Key Supplier Information to Consider:

Supplier Characteristic	Importance for Researchers
ISO Accreditation	Ensures the supplier adheres to internationally recognized quality management standards.
Product Purity Specification	Typically >98% for research-grade compounds. The CoA will confirm the exact purity.
Isotopic Enrichment	Specifies the percentage of deuterium incorporation, which is critical for its function as an internal standard.
Availability of CoA	A CoA should be readily available for download from the supplier's website or provided upon request with the order.
Technical Support	Access to knowledgeable technical staff can be invaluable for addressing any product-related queries.

Workflow for Procuring **Nitazoxanide-d4** with a CoA:



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Caption: Workflow for ordering **Nitazoxanide-d4** with a Certificate of Analysis.

Understanding the Certificate of Analysis (CoA)

The CoA is a critical document that provides a detailed quality assessment of a specific batch (lot) of the compound. Researchers should carefully review the CoA upon receipt to ensure it

meets the requirements of their experiments.

Essential Components of a **Nitazoxanide-d4** CoA:

Parameter	Description	Typical Specification
Product Name	Nitazoxanide-d4	-
CAS Number	Chemical Abstracts Service registry number.	-
Lot Number	Unique identifier for the specific batch.	-
Molecular Formula	C12H5D4N3O5S	-
Molecular Weight	The mass of the molecule.	~311.32 g/mol
Purity	Percentage of the desired compound, often determined by HPLC or NMR.	≥98%
Isotopic Enrichment	The percentage of molecules containing the deuterium labels.	≥99 atom % D
Appearance	Physical state and color of the compound.	Solid (e.g., White to Off-White)
Analytical Method(s)	Techniques used for quality control (e.g., ¹ H-NMR, LC-MS).	-
Storage Conditions	Recommended temperature and conditions for long-term stability.	-20°C
Date of Analysis	When the quality control tests were performed.	-

Application Notes: Use of Nitazoxanide-d4 as an Internal Standard in LC-MS/MS Bioanalysis

Introduction:

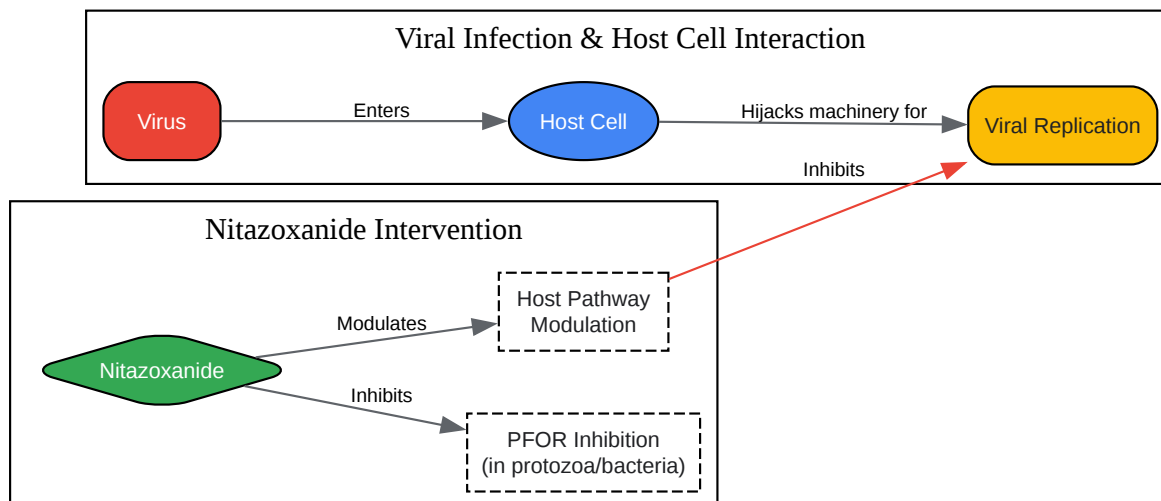
The accurate quantification of drugs and their metabolites in biological fluids is a cornerstone of pharmacokinetic and pharmacodynamic studies. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a powerful analytical technique for this purpose due to its high sensitivity and selectivity. The use of a stable isotope-labeled internal standard (SIL-IS), such as **Nitazoxanide-d4**, is the gold standard in LC-MS/MS-based bioanalysis.

Principle:

Nitazoxanide-d4 is chemically identical to Nitazoxanide, but its increased mass due to the deuterium atoms allows it to be distinguished by the mass spectrometer. By adding a known amount of **Nitazoxanide-d4** to each sample at the beginning of the sample preparation process, it co-elutes with the analyte (Nitazoxanide) and experiences similar extraction efficiencies and matrix effects. The ratio of the analyte's signal to the internal standard's signal is used for quantification, which corrects for variations and leads to more accurate and precise results.

Signaling Pathway Context: Nitazoxanide's Mechanism of Action

While **Nitazoxanide-d4** is primarily used as an analytical tool, understanding the mechanism of action of the parent compound is crucial for designing relevant pharmacodynamic studies. Nitazoxanide is known to inhibit the pyruvate:ferredoxin/flavodoxin oxidoreductase (PFOR) enzyme, which is essential for the anaerobic energy metabolism of various protozoa and bacteria.[1] In the context of viral infections, Nitazoxanide has been shown to interfere with host-cell pathways that are hijacked by viruses for their replication.[2]



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Caption: Simplified diagram of Nitazoxanide's mechanisms of action.

Experimental Protocol: Quantification of Nitazoxanide in Plasma using Nitazoxanide-d4 by LC-MS/MS

This protocol provides a general framework for the quantitative analysis of Nitazoxanide in human plasma. It should be optimized and validated for specific laboratory conditions and instrumentation.

1. Materials and Reagents:

- Nitazoxanide reference standard
- **Nitazoxanide-d4** (Internal Standard)
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- 96-well plates or microcentrifuge tubes

2. Preparation of Stock and Working Solutions:

- Nitazoxanide Stock Solution (1 mg/mL): Accurately weigh and dissolve Nitazoxanide in a suitable solvent (e.g., methanol).
- **Nitazoxanide-d4** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Nitazoxanide-d4** in a suitable solvent (e.g., methanol).
- Working Solutions: Prepare serial dilutions of the Nitazoxanide stock solution in methanol:water (1:1, v/v) to create calibration standards. Prepare a working solution of **Nitazoxanide-d4** at an appropriate concentration (e.g., 100 ng/mL) in methanol.

3. Sample Preparation (Protein Precipitation):

- Pipette 50 µL of plasma sample, calibration standard, or quality control sample into a 96-well plate or microcentrifuge tube.
- Add 10 µL of the **Nitazoxanide-d4** working solution to all wells except for the blank matrix.
- Add 150 µL of cold acetonitrile (containing 0.1% formic acid) to each well to precipitate proteins.
- Vortex the plate/tubes for 2 minutes.
- Centrifuge at 4000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean 96-well plate or vials for LC-MS/MS analysis.

4. LC-MS/MS Conditions (Example):

Parameter	Condition
LC System	Agilent 1290 Infinity II or equivalent
Column	C18 column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start with 5% B, ramp to 95% B over 3 minutes, hold for 1 minute, return to initial conditions.
Flow Rate	0.4 mL/min
Injection Volume	5 µL
MS System	Sciex Triple Quad 6500+ or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Nitazoxanide: Q1/Q3 (e.g., 308.0 -> 262.0); Nitazoxanide-d4: Q1/Q3 (e.g., 312.0 -> 266.0)
Collision Energy	Optimize for each transition

5. Data Analysis:

- Integrate the peak areas for both Nitazoxanide and **Nitazoxanide-d4**.
- Calculate the peak area ratio (Nitazoxanide / **Nitazoxanide-d4**).
- Construct a calibration curve by plotting the peak area ratio versus the concentration of the calibration standards.
- Determine the concentration of Nitazoxanide in the unknown samples by interpolating their peak area ratios from the calibration curve.

By following these guidelines, researchers can confidently procure and utilize **Nitazoxanide-d4** with a Certificate of Analysis to achieve accurate and reliable results in their studies.

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References

- 1. A stable isotope-labeled internal standard is essential for correcting for the interindividual variability in the recovery of lapatinib from cancer patient plasma in quantitative LC-MS/MS analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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